

Application Notes & Protocols for the Purification of Bioactive Neurotrophin 4 (NT-4)

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Compound of Interest

Compound Name: *neurotrophin 4*

Cat. No.: *B1176843*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Neurotrophin 4** (NT-4), also known as NT-5, is a member of the neurotrophin family of growth factors that plays a critical role in the survival, development, and function of neurons.^[1] It signals primarily through the Tropomyosin receptor kinase B (TrkB).^[2] The production of highly pure and biologically active recombinant NT-4 is essential for studying its physiological roles and for potential therapeutic applications. This document provides a detailed protocol for the expression of NT-4 in *Escherichia coli*, its purification from inclusion bodies, and subsequent bioactivity assessment.

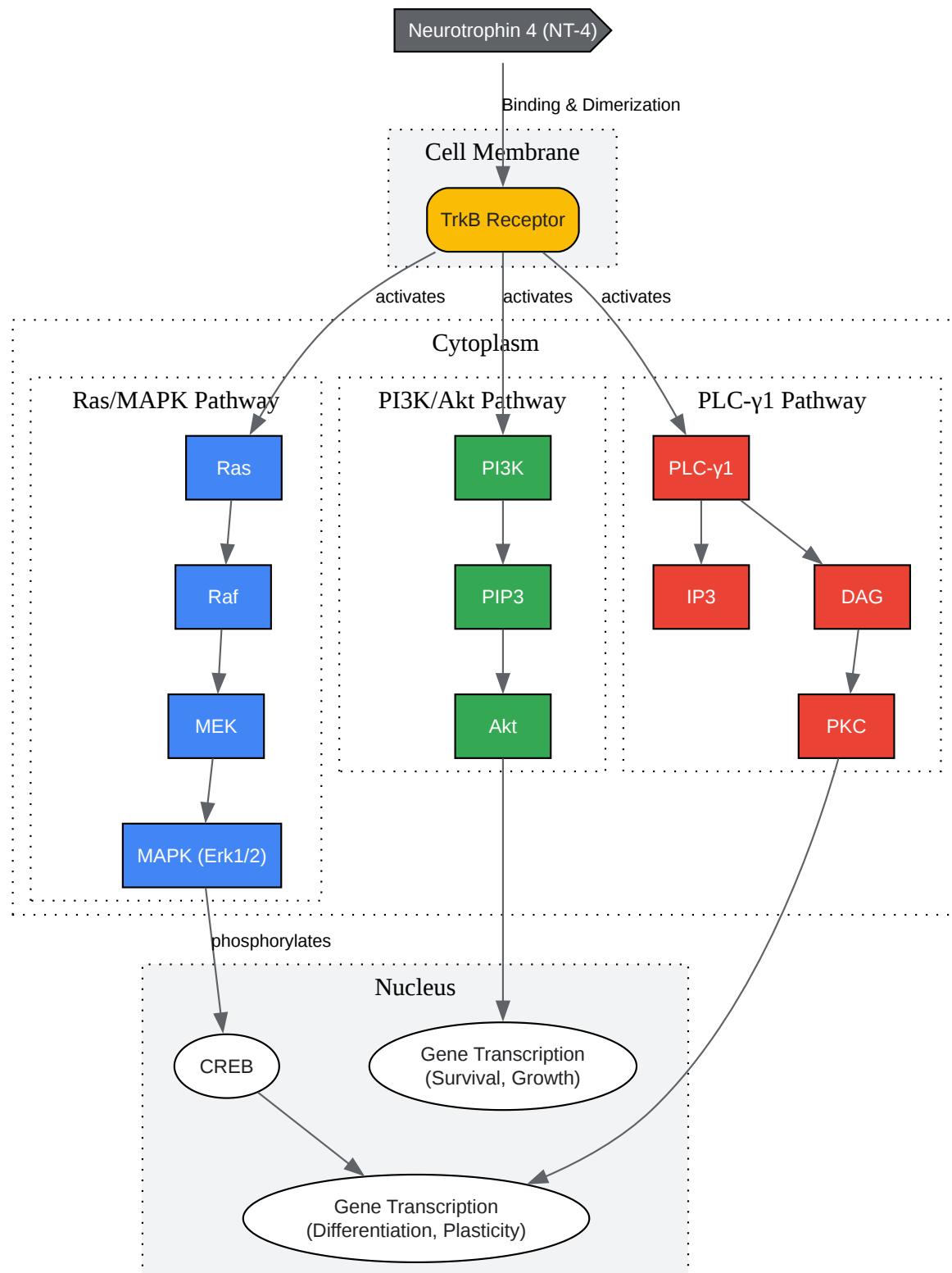
I. Overall Purification Strategy

The following protocol describes the production of recombinant human NT-4 (rh-NT-4) in *E. coli*.^{[2][3]} Since high-level expression in this system often leads to the formation of insoluble and inactive protein aggregates known as inclusion bodies, the purification strategy involves the following key stages:

- Expression: Induction of NT-4 expression in an *E. coli* host strain.
- Cell Lysis & Inclusion Body Isolation: Disruption of bacterial cells and collection of the insoluble inclusion body fraction.
- Solubilization & Refolding: Denaturation of the aggregated protein followed by a controlled refolding process to achieve the correct three-dimensional structure.

- Chromatographic Purification: A multi-step chromatography process to purify the refolded, active NT-4 from contaminants.[4][5]
- Quality Control & Bioactivity Assessment: Verification of purity, concentration, and biological activity of the final product.



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References

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